

Storage conditions for Cy5.5-SE powder and stock solutions

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Compound of Interest

Compound Name: Cy5.5-SE

Cat. No.: B12323702

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Technical Support Center: Cy5.5-SE Storage and Handling

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the proper storage and handling of **Cy5.5-SE** powder and stock solutions. Adherence to these guidelines is crucial for maintaining the stability and reactivity of the dye, ensuring reproducible and reliable experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Cy5.5-SE** powder?

A1: **Cy5.5-SE** powder is sensitive to moisture and light. It should be stored at -20°C in a desiccated, dark environment.[1][2][3] When stored correctly, the powder is stable for at least 12 to 24 months.[4]

Q2: How should I prepare and store **Cy5.5-SE** stock solutions?

A2: **Cy5.5-SE** is typically dissolved in anhydrous dimethyl sulfoxide (DMSO) to prepare a stock solution.[5][6] It is critical to use high-quality, anhydrous DMSO to prevent hydrolysis of the NHS ester. Once dissolved, the stock solution should be aliquoted into small, single-use volumes to avoid repeated freeze-thaw cycles.

Q3: What is the stability of **Cy5.5-SE** stock solutions?

A3: The stability of the stock solution depends on the storage temperature. For short-term storage, up to one month, -20°C is suitable.^[5] For long-term storage, up to six months, it is recommended to store the aliquots at -80°C.^[5] Always protect the stock solutions from light.

Q4: Can I store the **Cy5.5-SE** stock solution at 4°C?

A4: No, it is not recommended to store **Cy5.5-SE** stock solutions at 4°C. The NHS ester is highly susceptible to hydrolysis in the presence of any residual moisture, which is more likely to occur at refrigerated temperatures, leading to a rapid loss of reactivity.

Q5: How many freeze-thaw cycles can a **Cy5.5-SE** stock solution aliquot tolerate?

A5: It is best to avoid any freeze-thaw cycles.^[1] Each cycle can introduce moisture and lead to degradation of the dye, reducing its labeling efficiency. This is why preparing single-use aliquots is strongly recommended.

Q6: What are the signs of **Cy5.5-SE** degradation?

A6: A significant decrease in labeling efficiency is the primary indicator of degradation. Visually, you might not see any change in the color of the solution. To check the reactivity, you can perform a small-scale labeling reaction with a standard protein and compare the results with a fresh batch of the dye.

Storage Conditions Summary

Form	Storage Temperature	Duration	Key Considerations
Powder	-20°C	12-24 months	Store in a desiccated and dark environment. ^{[1][2][3][4]}
Stock Solution	-20°C	Up to 1 month	Aliquot into single-use volumes; protect from light. ^[5]
-80°C	Up to 6 months	Recommended for long-term storage; protect from light. ^[5]	

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low or no fluorescence signal after labeling	Degraded Cy5.5-SE: Improper storage (exposure to moisture or light, multiple freeze-thaw cycles) has led to hydrolysis of the NHS ester.	Use a fresh, properly stored aliquot of Cy5.5-SE. Perform a small-scale test reaction to confirm dye activity.
Incorrect buffer composition: Presence of primary amines (e.g., Tris, glycine) in the labeling buffer. ^{[1][6]}	Use an amine-free buffer such as phosphate-buffered saline (PBS), HEPES, or sodium bicarbonate buffer at a pH of 8.2-8.5. ^{[1][6]}	
Suboptimal protein concentration: Protein concentration is too low for efficient labeling. ^{[1][6]}	Concentrate the protein solution to at least 2 mg/mL for optimal results. ^{[1][6]}	
High background fluorescence	Excess unbound dye: Insufficient removal of unconjugated Cy5.5-SE after the labeling reaction.	Purify the conjugate using appropriate methods like gel filtration (e.g., Sephadex G-25), dialysis, or spin columns to remove all free dye. ^[1]
Over-labeling of the protein: Using an excessive molar ratio of dye to protein can lead to precipitation and non-specific binding.	Optimize the dye-to-protein molar ratio. Start with a lower ratio and perform a titration to find the optimal degree of labeling.	
Precipitation observed in the stock solution	Moisture contamination: The DMSO used was not anhydrous, or the vial was not properly sealed, leading to dye hydrolysis and precipitation.	Use fresh, high-quality anhydrous DMSO. Ensure vials are tightly sealed and stored in a desiccated environment.

Low temperature precipitation:
The dye may precipitate out of solution at very low temperatures, especially at high concentrations.

Before use, allow the vial to warm to room temperature and vortex gently to ensure the dye is fully dissolved.

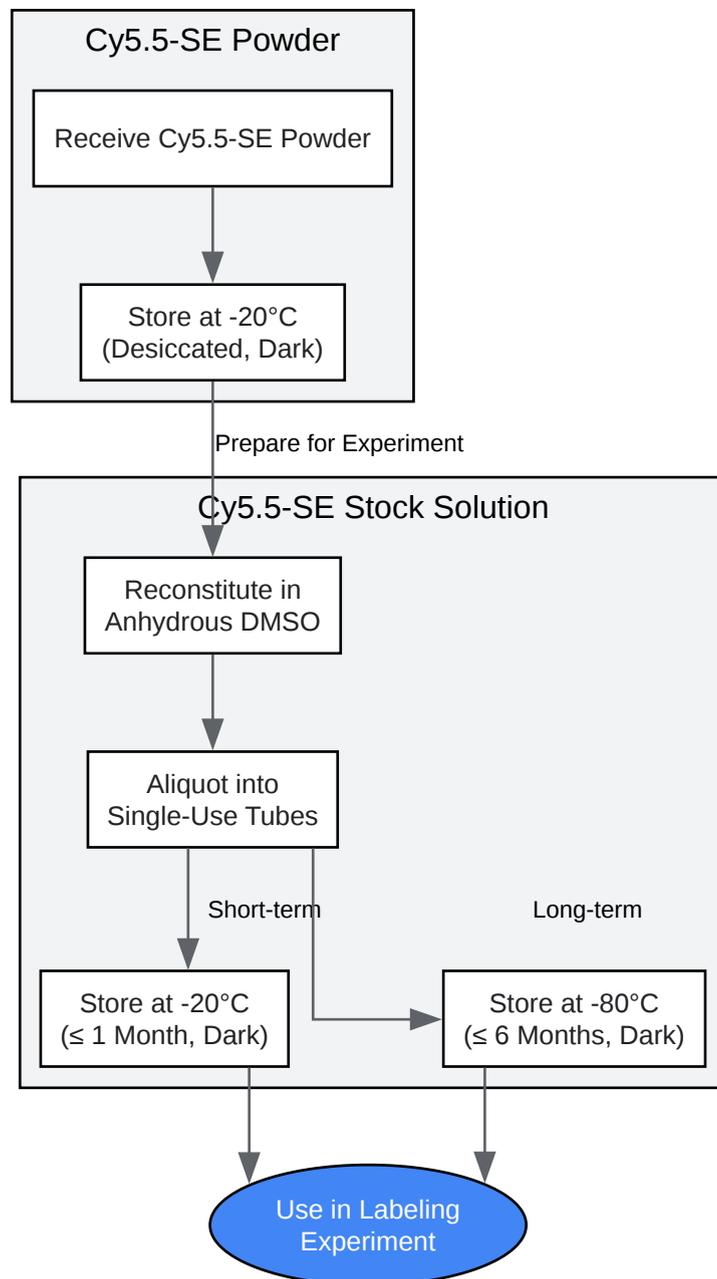
Experimental Protocols

Protocol for Reconstitution and Aliquoting of Cy5.5-SE Stock Solution

- Preparation: Allow the vial of **Cy5.5-SE** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Reconstitution: Add the required volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mg/mL). Use a new, sealed bottle of anhydrous DMSO for best results.
- Dissolution: Vortex the vial gently for a few minutes until the powder is completely dissolved. The solution should be a clear, dark blue.
- Aliquoting: Immediately after dissolution, aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes. The aliquot volume should correspond to the amount needed for a single experiment.
- Storage: Store the aliquots at -80°C for long-term storage or -20°C for short-term storage, protected from light.

Visual Guides

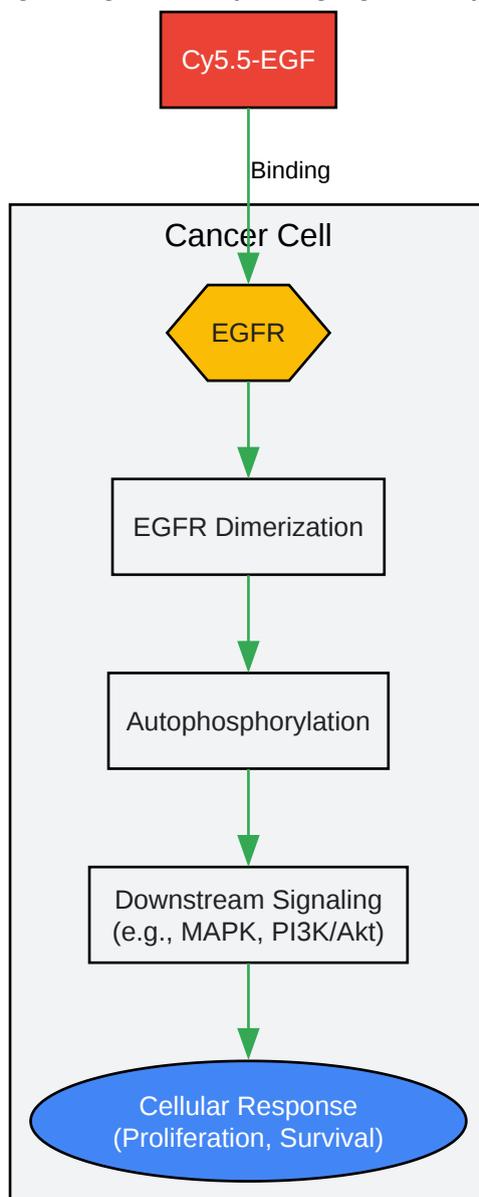
Cy5.5-SE Storage and Handling Workflow



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Caption: Workflow for proper storage and handling of **Cy5.5-SE**.

EGFR Signaling Pathway Imaging with Cy5.5-EGF



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Caption: Imaging EGFR signaling using a Cy5.5-labeled ligand.[7][8][9][10][11]

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